

# 6-Bromo-2-chloro-3-methylquinoline safety and handling precautions

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## Compound of Interest

Compound Name:	6-Bromo-2-chloro-3-methylquinoline
Cat. No.:	B049880

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An In-depth Technical Guide to the Safety and Handling of **6-Bromo-2-chloro-3-methylquinoline**

Disclaimer: As of this writing, a comprehensive, officially published Safety Data Sheet (SDS) for **6-Bromo-2-chloro-3-methylquinoline** (CAS No. 13836262) is not available. The following guide has been compiled by extrapolating data from structurally similar compounds, including other halogenated and methylated quinolines. This information is intended to provide guidance for trained professionals and should be used to supplement a thorough, site-specific risk assessment. All laboratory work should be conducted with the utmost caution.

## Compound Identification and Properties

**6-Bromo-2-chloro-3-methylquinoline** is a halogenated quinoline derivative. While specific, experimentally determined data is scarce, the properties of related compounds suggest it is a solid at room temperature.

Table 1: Compound Identifiers and Predicted Properties

Property	Value	Source
IUPAC Name	6-bromo-2-chloro-3-methylquinoline	PubChem
CAS Number	13836262	PubChem
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrCIN	PubChem
Molecular Weight	256.53 g/mol	PubChem
Predicted XlogP	4.2	PubChemLite
Appearance	Solid (expected)	N/A
Solubility	Sparingly soluble in water (expected)	General Quinoline Properties

## Hazard Identification and Classification (Extrapolated)

The hazard profile is extrapolated from related compounds such as 6-Bromo-2-methylquinoline and 6-Bromo-2-chloro-3-ethylquinoline. Users must handle this compound as if it possesses all the potential hazards listed below.

Table 2: Extrapolated GHS Hazard Classification

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement	Source Compound(s)
Acute Toxicity, Oral	Category 4	!	Warning	H302: Harmful if swallowed	6-Bromo-2-methylquinoline <a href="#">ne[1]</a> , 6-Bromo-2-chloro-3-ethylquinoline <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	!	Warning	H315: Causes skin irritation	6-Bromo-2-methylquinoline <a href="#">ne[1]</a>
Serious Eye Damage/Irritation	Category 1	corrosive	Danger	H318: Causes serious eye damage	6-Bromo-2-methylquinoline <a href="#">ne[1]</a> , 6-Bromo-2-chloro-3-ethylquinoline <a href="#">[2]</a>
Respiratory Sensitization	Category 1	health hazard	Danger	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	6-Bromo-2-methylquinoline <a href="#">ne[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	!	Warning	H335: May cause respiratory irritation	6-Bromo-2-methylquinoline <a href="#">ne[1]</a>

# Precautionary Measures and Personal Protective Equipment (PPE)

Given the potential for serious eye damage, skin irritation, and respiratory effects, a stringent approach to personal protection is mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Remarks
Engineering Controls	Certified Chemical Fume Hood	Always handle the solid compound and its solutions inside a fume hood to avoid inhalation of dust or vapors.[3] [4]
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields (minimum). Chemical splash goggles and a face shield are required when handling solutions or larger quantities. [4]	Protects against splashes, dust, and vapors that can cause serious eye irritation or damage.[3][4]
Hand Protection	Disposable nitrile gloves (minimum). For extended contact, double-gloving or using thicker, chemical-resistant gloves is recommended.	Prevents skin contact, which can lead to irritation.[4][5] Always inspect gloves before use and wash hands thoroughly after removal.[6]
Skin and Body Protection	Long-sleeved laboratory coat. Consider a chemically impervious apron or suit for larger quantities or splash risks.[7]	Protects skin and personal clothing from spills and contamination.[6] Closed-toe and closed-heel shoes are mandatory.[4]
Respiratory Protection	Use in a fume hood is the primary control. If engineering controls are insufficient, a risk assessment must be performed to determine the appropriate respirator (e.g., N95 dust mask for solids, or a cartridge respirator for vapors). [1][5][8]	Avoids respiratory tract irritation from dust or vapors.[9]

## Safe Handling, Storage, and Disposal

### Handling

- Avoid all personal contact. Do not breathe dust, fumes, or vapors.[9]
- Avoid the formation of dust and aerosols.[10][11]
- Use only in a well-ventilated area, preferably a chemical fume hood.[3][9]
- Wash hands and any exposed skin thoroughly after handling.[6]
- Do not eat, drink, or smoke in the laboratory.[6]

### Storage

- Store in a cool, dry, and well-ventilated place.[9]
- Keep the container tightly closed and sealed.
- Store away from incompatible materials such as strong oxidizing agents.[3]
- The storage area should be locked up and accessible only to authorized personnel.[3][9]

### Disposal

- This material and its container must be disposed of as hazardous waste.
- Contact a licensed professional waste disposal service to dispose of this material.[10]
- Do not allow the product to enter drains or waterways.[10]
- Contaminated packaging should be treated as unused product.[10]

## First-Aid Measures

In case of any exposure, seek immediate medical attention and show the safety data for a related compound to the medical professional.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Instructions
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately. [6][9][12]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Get medical attention immediately. [9][12][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately. [6][9][12]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. [9]

## Accidental Release and Fire-Fighting Measures

### Accidental Release

- Personal Precautions: Evacuate personnel to a safe area. Wear the full PPE as described in Section 3.0. Ensure adequate ventilation.
- Containment and Cleanup: Avoid raising dust. Carefully sweep up the solid material, or if dissolved, absorb with an inert material (e.g., sand, vermiculite). Place into a suitable, labeled, and closed container for disposal. [6][10]

### Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [6][13]

- Specific Hazards: Under fire conditions, hazardous decomposition products such as carbon oxides, nitrogen oxides, and halogenated compounds may be formed.[3][14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[11]

## Experimental Protocol: Safe Weighing and Solution Preparation

This protocol outlines a standard procedure for safely handling a solid chemical of unknown or high toxicity.

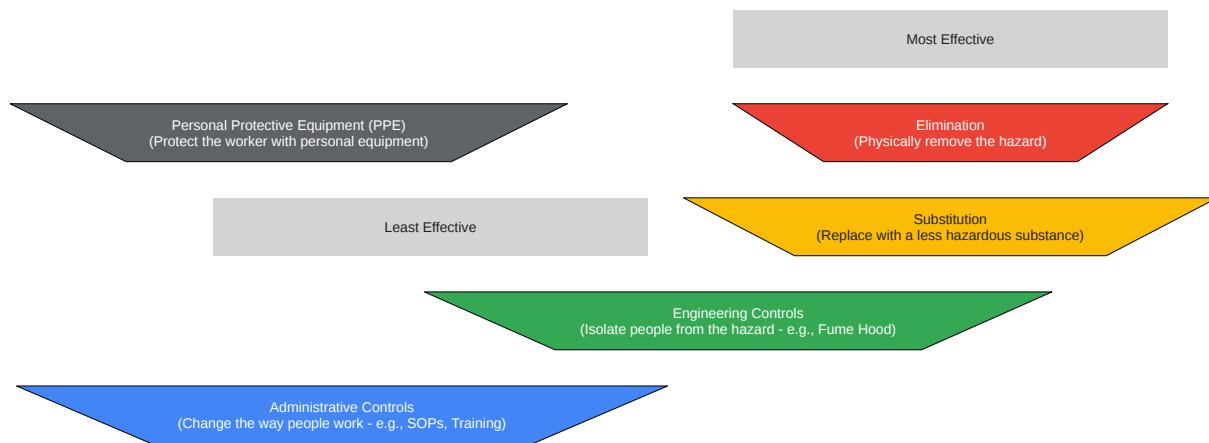
- Preparation and Planning:
  - Conduct a pre-work risk assessment.
  - Ensure the chemical fume hood is certified and functioning correctly.
  - Prepare all necessary equipment: weighing paper/boat, spatula, beaker, stir bar, solvent, and waste container.
  - Don all required PPE as specified in Table 3, including double gloves.
- Weighing the Compound:
  - Perform all manipulations within the fume hood.
  - Place the analytical balance inside the fume hood if possible. If not, tare the weighing vessel, remove it from the balance, and place it in the fume hood.
  - Carefully transfer the desired amount of **6-Bromo-2-chloro-3-methylquinoline** from the stock bottle to the weighing vessel using a clean spatula.
  - Close the stock bottle immediately.
  - Return the covered weighing vessel to the balance to record the final weight.
- Preparing the Solution:

- Place the weighing vessel containing the compound into a beaker with a magnetic stir bar inside the fume hood.
- Carefully add the desired solvent to the beaker, rinsing the weighing vessel to ensure a quantitative transfer.
- Cover the beaker (e.g., with a watch glass) and begin stirring on a magnetic stir plate.
- Cleanup and Disposal:
  - Dispose of the used weighing vessel, any contaminated wipes, and the outer pair of gloves into a designated solid hazardous waste container located within the fume hood.
  - Wipe down the spatula and the work surface inside the fume hood with an appropriate solvent and dispose of the wipes in the hazardous waste container.
  - Remove PPE in the correct order, ensuring the inner gloves are the last item removed.
  - Wash hands thoroughly with soap and water.

## Visualizations

### Hierarchy of Chemical Safety Controls

The following diagram illustrates the hierarchy of controls, a fundamental concept for minimizing chemical exposure. More effective controls are at the top, and reliance on controls at the bottom of the pyramid should be minimized.

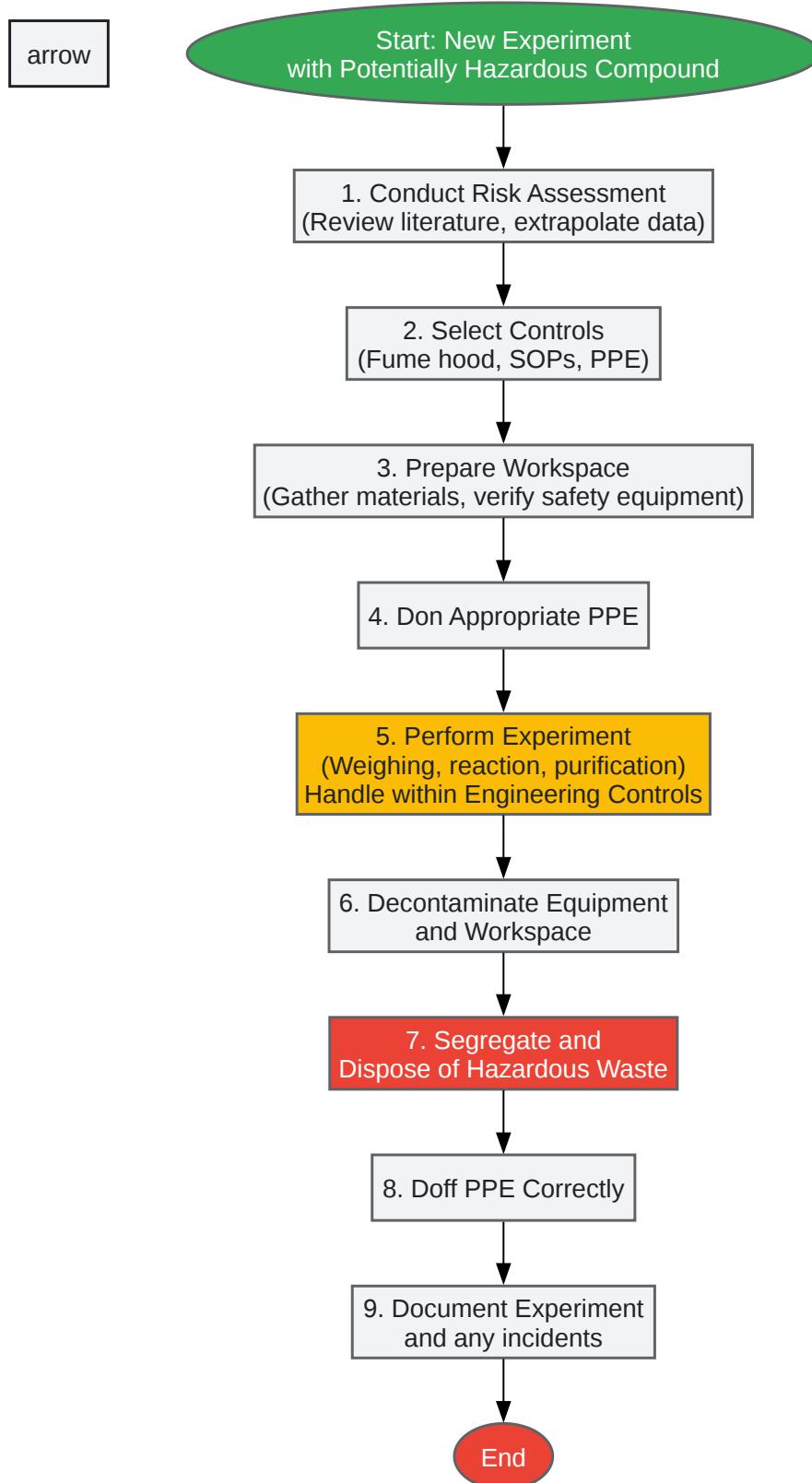


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Caption: The Hierarchy of Controls, prioritizing the most effective safety measures.

## Experimental Workflow for Safe Handling

This workflow provides a logical sequence of steps for researchers handling potentially hazardous compounds.



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Caption: A generalized workflow for the safe handling of hazardous research chemicals.

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- To cite this document: BenchChem. [6-Bromo-2-chloro-3-methylquinoline safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b049880#6-bromo-2-chloro-3-methylquinoline-safety-and-handling-precautions>]

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